

Application Note: Optimized Solid-Phase Synthesis of Fmoc- β -HoPhe(3-F)-OH Peptides

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Compound of Interest

Compound Name: *Fmoc-beta-hophe(3-f)-oh*

Cat. No.: *B13388827*

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Executive Summary & Scientific Rationale

The incorporation of Fmoc- β -HoPhe(3-F)-OH (Fmoc-3-fluoro- β -homophenylalanine) into peptide backbones represents a sophisticated strategy in modern medicinal chemistry. This residue combines two critical modifications:

- **β -Amino Acid Backbone:** Introduces an extra methylene group () between the carboxylic acid and the amine. This homologation disrupts standard protease recognition sites, significantly increasing the plasma half-life of therapeutic peptides. Furthermore, β -peptides are known to adopt stable secondary structures (e.g., 14-helices) distinct from α -peptides.
- **Fluorine Substitution (3-F):** The meta-fluorine atom modulates the electronic properties of the phenyl ring (altering its lipophilicity) and serves as a sensitive probe for

NMR studies, allowing for the monitoring of ligand-receptor binding events without bulky fluorescent tags.

The Challenge: While the fluorine atom is chemically stable, the β -backbone introduces significant synthetic hurdles. β -Amino acids suffer from slower coupling kinetics compared to their

-counterparts due to increased steric degrees of freedom and the tendency of the growing chain to form inter-chain aggregates (β -sheets) on the resin. This protocol provides an optimized workflow to overcome these kinetic barriers.

Critical Material Attributes (CMA)

Attribute	Specification / Note
Molecule	Fmoc- β -HoPhe(3-F)-OH
CAS Number	331763-67-8 (Generic for isomer class; verify specific isomer)
Molecular Weight	~419.4 g/mol
Solubility	Soluble in DMF, NMP. ^[1] Less soluble in DCM. ^[1]
Storage	+2°C to +8°C, desiccated. Hygroscopic.
Handling	Allow to reach room temperature before opening to prevent condensation.

Experimental Protocol

Resin Selection & Preparation^{[2][3][4]}

- Recommendation: Use Low-Loading Resins (0.2 – 0.4 mmol/g).
- Rationale: β -peptides are prone to aggregation. High-loading resins (>0.6 mmol/g) increase the effective concentration of peptide chains, promoting intermolecular hydrogen bonding and "gelation," which halts synthesis.
- Resin Type:

- C-terminal Amides: Rink Amide MBHA (preferred for stability).
- C-terminal Acids: Wang Resin (requires careful handling to avoid premature cleavage).

Coupling Strategy (The "Difficult Sequence" Protocol)

Standard DIC/HOBt protocols are often insufficient for β -amino acids. We utilize "Active Ester" or "Uronium/Aminium" activation with extended reaction times.

Reagents:

- Activator: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or DIC/Oxyma Pure.
- Base: DIPEA (N,N-Diisopropylethylamine).[2]
- Solvent: DMF (N,N-Dimethylformamide).[1][3] Avoid DCM for coupling as it promotes aggregation.

Step-by-Step Coupling Cycle:

- Dissolution: Dissolve Fmoc- β -HoPhe(3-F)-OH (3.0 eq relative to resin loading) in minimum DMF.
- Activation:
 - Add HATU (2.9 eq).
 - Add DIPEA (6.0 eq).
 - Pre-activation: Allow to react for 30–60 seconds (do not exceed 2 mins to avoid racemization, though less critical for β -AAs).
- Reaction: Add mixture to the resin.
- Time: Shake/Vortex for 60–90 minutes at Room Temperature.
- Double Coupling (Mandatory): Drain, wash with DMF, and repeat steps 1–4. β -amino acids have slower acylation rates; single coupling often leads to deletion sequences.

Deprotection

- Reagent: 20% Piperidine in DMF (v/v).
- Additives: Add 0.1 M HOBt to the deprotection cocktail.
- Rationale: The HOBt suppresses aspartimide formation (if Asp is present) and helps disrupt secondary structure aggregation during the deprotection step.

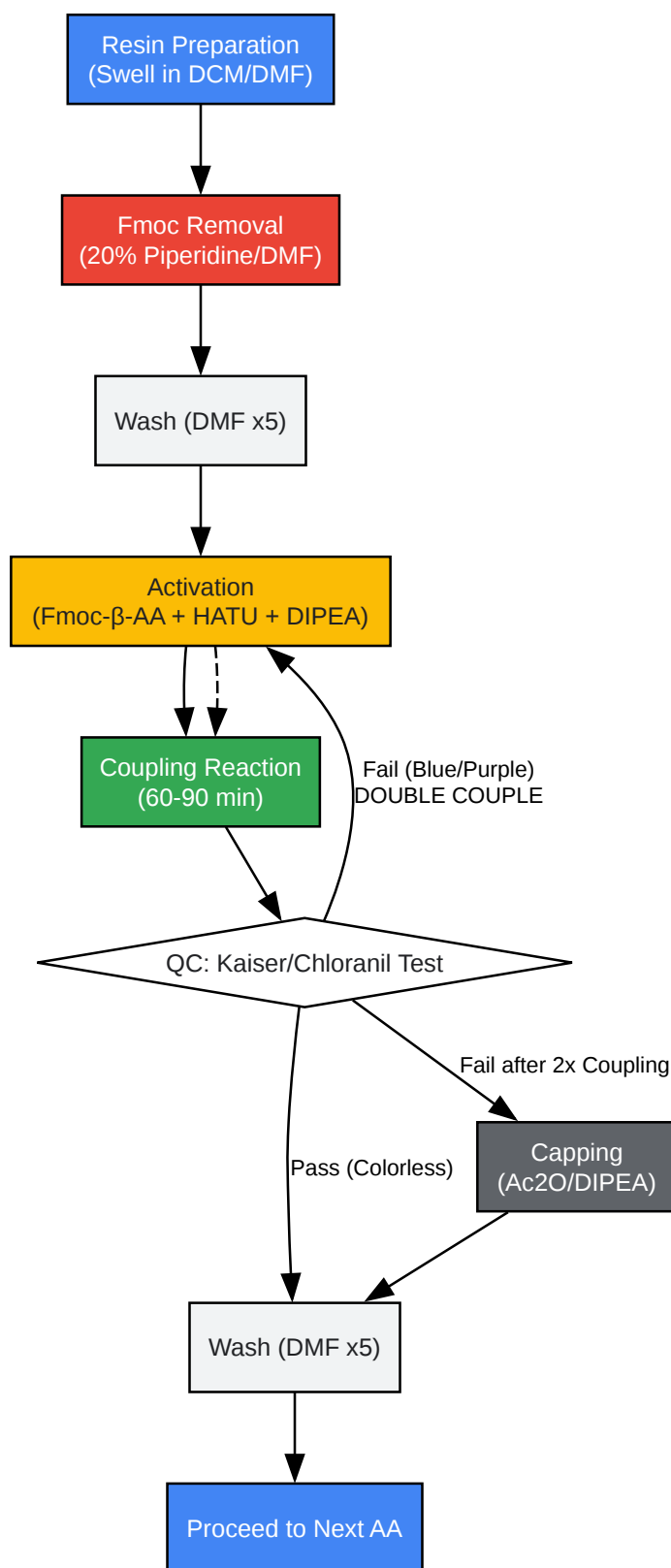
Cleavage & Isolation[4]

- Cocktail: TFA/TIS/H₂O (95:2.5:2.5).
- Time: 2–3 hours.
- Note: The C-F bond is stable to standard TFA acidolysis.[4]

Process Visualization

Workflow 1: Optimized SPPS Cycle for β -Amino Acids

This diagram illustrates the decision logic required when incorporating the hindered β -HoPhe residue.



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Figure 1: Decision-tree workflow for the incorporation of Fmoc- β -HoPhe(3-F)-OH, emphasizing the mandatory check for incomplete coupling.

Troubleshooting & Optimization

Aggregation ("The Difficult Sequence")

If the resin beads appear "clumped" or the solvent does not drain freely, the peptide chain has likely aggregated.

- **Solution A (Solvent):** Switch coupling solvent to NMP (N-methylpyrrolidone) or add DMSO (10% v/v) to the DMF. These solvents disrupt hydrogen bonding.
- **Solution B (Heat):** Perform the coupling at 50°C (microwave or conventional heating).
Caution: Do not exceed 60°C with fluorinated residues to avoid potential elimination side reactions, although aryl fluorides are generally robust.
- **Solution C (Magic Mixture):** Use LD-SPPS (LiCl/DMF). Adding 0.8M LiCl to the DMF can disrupt β -sheet formation.

Monitoring (QC)

- **Kaiser Test:** May be misleading (false negative) for β -amines due to steric bulk.
- **Chloranil Test:** More sensitive for secondary amines, but β -amines are primary.
- **Test Cleavage:** The only definitive check. Cleave a small aliquot (2-5 mg resin) and analyze via LC-MS.
 - Look for: Mass of $[M+H]^+$ corresponding to the sequence.
 - Look for: $[M-18]$ (deletion) or $[M+Fmoc]$ (incomplete deprotection).

¹⁹F NMR Verification

Because the 3-Fluoro group is distinct, use

NMR on the crude peptide.

- Expectation: A sharp singlet (or multiplet depending on resolution) around -110 to -115 ppm (relative to CFC13).
- Impurity Check: If you see multiple fluorine peaks, it indicates either racemization (diastereomers) or incomplete side-chain reactions (unlikely with this specific residue).

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